

# Phenacyl Bromide: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenacyl Bromide

Cat. No.: B1166212

[Get Quote](#)

CAS Number: 70-11-1 Molecular Formula:  $C_8H_7BrO$  Molecular Weight: 199.04 g/mol [1][2]

This technical guide provides an in-depth overview of **phenacyl bromide**, a versatile reagent widely utilized in organic synthesis and chemical biology. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key applications.

## Physicochemical Properties

**Phenacyl bromide**, also known as 2-bromoacetophenone, is a colorless to off-white crystalline solid.[3] It is a powerful lachrymator and should be handled with appropriate safety precautions. [1][2] Key quantitative data are summarized in the table below.

Property	Value	References
CAS Number	70-11-1	[1][2][3]
Molecular Weight	199.04 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[3]
Melting Point	48-51 °C	
Boiling Point	135 °C at 18 mmHg	
Solubility	Freely soluble in alcohol, benzene, chloroform, and ether; practically insoluble in water.	

## Synthesis of Phenacyl Bromide

The most common method for synthesizing **phenacyl bromide** is through the bromination of acetophenone.[1] Several protocols exist, with variations in solvents and catalysts.

## Experimental Protocol: Bromination of Acetophenone

This protocol outlines a common laboratory-scale synthesis of **phenacyl bromide**.

Step	Procedure
1. Reaction Setup	In a 500-cc. flask, dissolve 50 g (0.25 mole) of p-bromoacetophenone in 100 cc. of glacial acetic acid.
2. Bromination	Slowly add 40 g (12.5 cc., 0.25 mole) of bromine to the solution, ensuring the temperature remains below 20°C. Shake the mixture vigorously during the addition. Phenacyl bromide will begin to crystallize as needles.
3. Isolation	Once the bromine addition is complete, cool the flask in an ice-water bath and collect the product by suction filtration.
4. Washing	Wash the crude crystals with 50% ethyl alcohol until they are colorless.
5. Recrystallization	Recrystallize the air-dried product from 400 cc. of 95% ethyl alcohol to yield colorless needles.

## Applications in Organic Synthesis and Drug Discovery

**Phenacyl bromide** is a valuable reagent in various synthetic transformations, primarily due to the reactivity of the  $\alpha$ -bromomethyl ketone moiety.

### Esterification of Carboxylic Acids

Phenacyl esters are often crystalline derivatives that can be used for the identification and purification of carboxylic acids.

This protocol describes the synthesis of phenacyl benzoate using microwave irradiation.

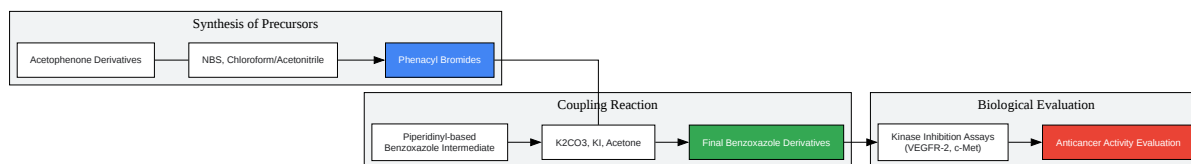
Step	Procedure
1. Reagent Preparation	Dissolve benzoic acid (5 mmol) and Na <sub>2</sub> CO <sub>3</sub> (2.5 mmol, 0.265 g) in water (5 mL).
2. Reaction Mixture	Add phenacyl bromide (5 mmol, 1 g) and ethanol (10 mL) to the solution.
3. Microwave Irradiation	Place the reaction mixture in a microwave system and irradiate with 175 W of power for 15 minutes.
4. Product Isolation	Allow the reaction mixture to cool, and collect the solid product by filtration. Recrystallize from ethanol.[4]

## Synthesis of Heterocyclic Compounds

**Phenacyl bromide** is a key building block for the synthesis of various five- and six-membered heterocyclic compounds, which are prevalent scaffolds in many biologically active molecules.[5] [6] For instance, it is used in the synthesis of thiazole derivatives.[6]

## Role in the Development of Anticancer Agents

In the field of drug discovery, **phenacyl bromide** derivatives are utilized in the synthesis of novel compounds targeting key signaling pathways involved in cancer progression. For example, freshly prepared **phenacyl bromides** are reacted with piperidinyI-based benzoxazole intermediates to synthesize dual inhibitors of VEGFR-2 and c-Met kinases, which are implicated in tumor angiogenesis and metastasis.[7]



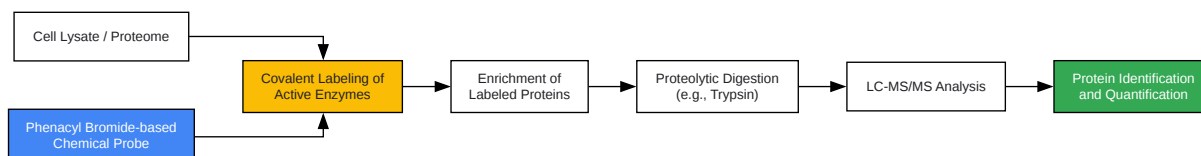
[Click to download full resolution via product page](#)

Synthesis of dual VEGFR-2/c-Met inhibitors.

## Use in Proteomics

**Phenacyl bromide** and its derivatives serve as chemical probes in proteomics, particularly in activity-based protein profiling (ABPP). ABPP utilizes reactive probes to label and identify active enzymes within a complex proteome. The electrophilic nature of the  $\alpha$ -bromomethyl ketone in **phenacyl bromide** allows it to covalently modify nucleophilic amino acid residues, such as cysteine and lysine, in the active sites of enzymes.

This labeling strategy enables the enrichment and subsequent identification of these proteins by mass spectrometry, providing insights into enzyme function and aiding in the discovery of new drug targets.



[Click to download full resolution via product page](#)

Activity-based protein profiling workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenacyl bromide - Wikipedia [en.wikipedia.org]
- 2. Phenacyl bromide | C<sub>8</sub>H<sub>7</sub>BrO | CID 6259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. bcc.bas.bg [bcc.bas.bg]
- 5. [PDF] Phenacyl Bromide: An Organic Intermediate for Synthesis of Five- and Six-Membered Bioactive Heterocycles | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. Discovery of Novel Piperidinyl-Based Benzoxazole Derivatives as Anticancer Agents Targeting VEGFR-2 and c-Met Kinases [mdpi.com]
- To cite this document: BenchChem. [Phenacyl Bromide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166212#phenacyl-bromide-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)